

what is 1,9-Caryolanediol 9-acetate

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Compound of Interest

Compound Name: 1,9-Caryolanediol 9-acetate

Cat. No.: B15592040

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An In-depth Technical Guide to **1,9-Caryolanediol 9-acetate**

Abstract

1,9-Caryolanediol 9-acetate is a naturally occurring sesquiterpenoid compound. This technical guide synthesizes the available scientific information on its chemical properties, natural sources, and biological activities. While research on this specific molecule is limited, this document provides a comprehensive overview of its known characteristics and contextualizes its potential within the broader class of sesquiterpenoids.

Introduction

1,9-Caryolanediol 9-acetate, with the CAS Number 155488-34-9, is a sesquiterpenoid belonging to the caryophyllane class.^[1] Sesquiterpenoids are a large and diverse group of 15-carbon isoprenoids that are widely distributed in the plant kingdom and are known to exhibit a broad spectrum of biological activities.^[1] This guide focuses on the specific properties and the limitedly explored biological potential of **1,9-Caryolanediol 9-acetate**.

Chemical Properties and Structure

The chemical properties of **1,9-Caryolanediol 9-acetate** are summarized in the table below.

Property	Value	Reference
CAS Number	155488-34-9	[1][2]
Molecular Formula	C ₁₇ H ₂₈ O ₃	[1]
Molecular Weight	280.40 g/mol	
Class	Sesquiterpenoid (Caryophyllane-type)	[1]
Synonyms	Caryophyllene 1,9-diol 9-acetate	
Appearance	Not specified in available literature	
Solubility	Not specified in available literature	
Storage Temperature	-20°C	

Natural Occurrence

1,9-Caryolanediol 9-acetate has been isolated from the pods of *Sindora sumatrana*, a plant belonging to the Leguminosae family.[1] The isolation of this compound was part of a broader investigation into the chemical constituents of this plant species.

Biological Activity and Scientific Research

Currently, there is a notable scarcity of published research specifically detailing the biological activities of **1,9-Caryolanediol 9-acetate**.

An activity-guided fractionation study on the pods of *Sindora sumatrana* was conducted to identify compounds that could inhibit lipopolysaccharide (LPS)-induced nitric oxide (NO) production in murine macrophage RAW 264.7 cells. While this study isolated several di- and sesquiterpenoids, **1,9-Caryolanediol 9-acetate** was not identified as one of the active constituents for iNOS inhibition.

It is worth noting that other sesquiterpenoids, including those with acetate functional groups, have demonstrated a range of biological effects, such as anti-inflammatory and anticancer activities. This suggests a potential for **1,9-Caryolanediol 9-acetate** to possess similar properties, though this remains to be experimentally verified.

Experimental Protocols

Due to the lack of published studies on the biological activity of **1,9-Caryolanediol 9-acetate**, there are no specific experimental protocols associated with this compound to report at this time.

Signaling Pathways

There is no information available in the current scientific literature regarding any signaling pathways that are modulated by **1,9-Caryolanediol 9-acetate**.

Logical Relationships and Workflows

As the biological activities of **1,9-Caryolanediol 9-acetate** are yet to be elucidated, a diagram illustrating its mechanism of action or signaling pathway cannot be constructed. However, a general workflow for the investigation of a novel natural product like **1,9-Caryolanediol 9-acetate** can be conceptualized.

A generalized workflow for natural product drug discovery.

Conclusion and Future Directions

1,9-Caryolanediol 9-acetate is a structurally characterized sesquiterpenoid from *Sindora sumatrana*. Despite its classification within a pharmacologically significant class of natural products, its biological activities remain largely unexplored. The absence of data presents a clear opportunity for future research.

Key areas for future investigation include:

- Broad-spectrum biological screening: Evaluating the anti-inflammatory, anticancer, antimicrobial, and other potential therapeutic effects of **1,9-Caryolanediol 9-acetate**.

- Structure-activity relationship (SAR) studies: Comparing its activity with other caryophyllane-type sesquiterpenoids to understand the contribution of the diol and acetate functionalities.
- Elucidation of mechanisms of action: Should any significant biological activity be identified, subsequent studies to determine the underlying signaling pathways would be crucial for its development as a potential therapeutic agent.

This technical guide serves as a foundational document summarizing the current knowledge of **1,9-Caryolanediol 9-acetate** and highlights the significant potential for future research to uncover its pharmacological properties.

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References

- 1. Di- and Sesqui-Terpenoids Isolated from the Pods of *Sindora sumatrana* and Their Potential to Inhibit Lipopolysaccharide-Induced Nitric Oxide Production -Archives of Pharmacal Research | [학회](#) [koreascience.kr]
- 2. Di- and sesqui-terpenoids isolated from the pods of *Sindora sumatrana* and their potential to inhibit lipopolysaccharide-induced nitric oxide production - PubMed [pubmed.ncbi.nlm.nih.gov]
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